

Essential Safety and Operational Guide for 1,1,1,3-Tetrachloropropane

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Compound of Interest

Compound Name: 1,1,1,3-Tetrachloropropane

Cat. No.: B089638

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This guide provides immediate safety, handling, and disposal information for laboratory personnel working with **1,1,1,3-Tetrachloropropane**. It is intended for researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **1,1,1,3-Tetrachloropropane**
- CAS Number: 1070-78-6
- Formula: $C_3H_4Cl_4$

Primary Hazards:[1][2][3]

- Flammable liquid and vapor.
- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical due to the hazardous nature of **1,1,1,3-Tetrachloropropane**. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1] A face shield may be appropriate for splash hazards.	To protect against serious eye irritation and chemical splashes. ^{[1][2]}
Skin Protection	Wear fire/flammable resistant and impervious clothing. ^[1] Chemical-resistant gloves are mandatory. Nitrile gloves may offer incidental protection, but neoprene or other resistant materials are recommended for prolonged contact with chlorinated solvents. ^[2] Always inspect gloves before use. ^[1]	To prevent skin irritation and absorption. ^{[1][2]} Contaminated clothing should be removed immediately and washed before reuse. ^[1]
Respiratory Protection	All work with volatile chlorinated hydrocarbons should be conducted in a certified chemical fume hood. ^[4] If exposure limits are exceeded or symptoms of irritation occur, a full-face respirator with appropriate cartridges for organic vapors should be used. ^[1] A respiratory protection program compliant with OSHA 29 CFR 1910.134 is necessary when respirators are required. ^{[5][6]}	To protect against inhalation of harmful vapors. ^[4]

Note on Glove Selection: Specific permeation data for **1,1,1,3-Tetrachloropropane** is not readily available. For chlorinated hydrocarbons, nitrile gloves are generally suitable for incidental contact only. For more direct or prolonged handling, gloves made of neoprene or other materials with higher resistance to chlorinated solvents should be considered.^[2] Always consult the glove manufacturer's chemical resistance guide.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

Handling Protocol:

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible.^[7]
 - Assemble all necessary PPE and handling equipment (e.g., non-sparking tools).^[1]
- Procedure:
 - Conduct all handling of **1,1,1,3-Tetrachloropropane** within the fume hood to minimize vapor inhalation.^[2]
 - Ground and bond containers when transferring the substance to prevent static discharge.^[1]
 - Avoid contact with skin and eyes.^[1]
 - Do not eat, drink, or smoke in the handling area.^[1]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][8]}
 - Keep away from heat, sparks, open flames, and other ignition sources.^[1]

- Store separately from incompatible materials such as oxidizing agents.[\[2\]](#)

Spill Response Protocol:

- Immediate Actions:
 - Alert personnel in the vicinity and evacuate the immediate area.
 - If the spill is large or poses a significant hazard, activate the fire alarm.
 - Remove all ignition sources.[\[1\]](#)
- Containment and Cleanup:
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material such as dry sand or activated carbon.[\[7\]](#)
[\[9\]](#)
 - Use non-sparking tools for cleanup.[\[1\]](#)
 - Collect the absorbed material and place it in a suitable, sealed container for disposal.[\[1\]](#)
- Decontamination:
 - Wash the spill area thoroughly with a mild detergent solution.[\[9\]](#)

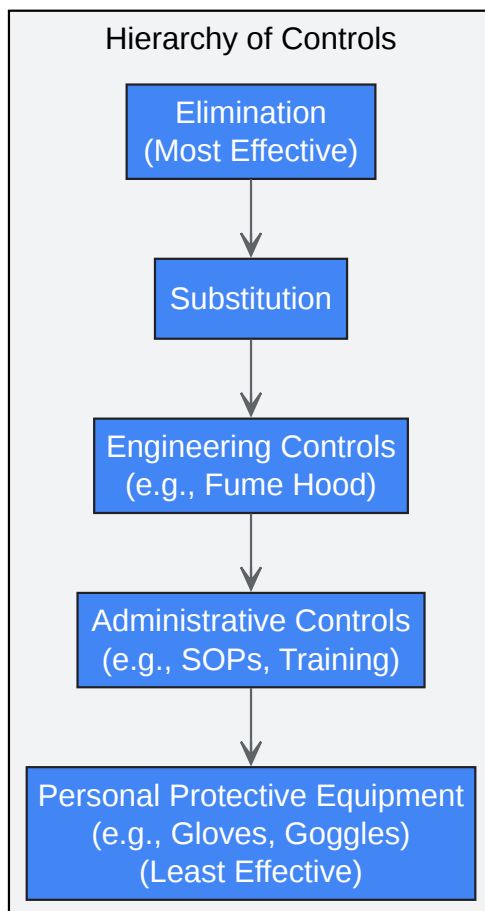
Disposal Plan: **1,1,1,3-Tetrachloropropane** is considered hazardous waste.

- Waste Collection:
 - Collect all waste containing **1,1,1,3-Tetrachloropropane** in a designated, labeled, and sealed container.
- Disposal:
 - Dispose of the waste through an appropriate treatment and disposal facility in accordance with all federal, state, and local regulations.[\[1\]](#)[\[7\]](#)

- Incineration in a chemical incinerator equipped with an afterburner and scrubber may be a suitable disposal method.[7]

Visual Safety Guides

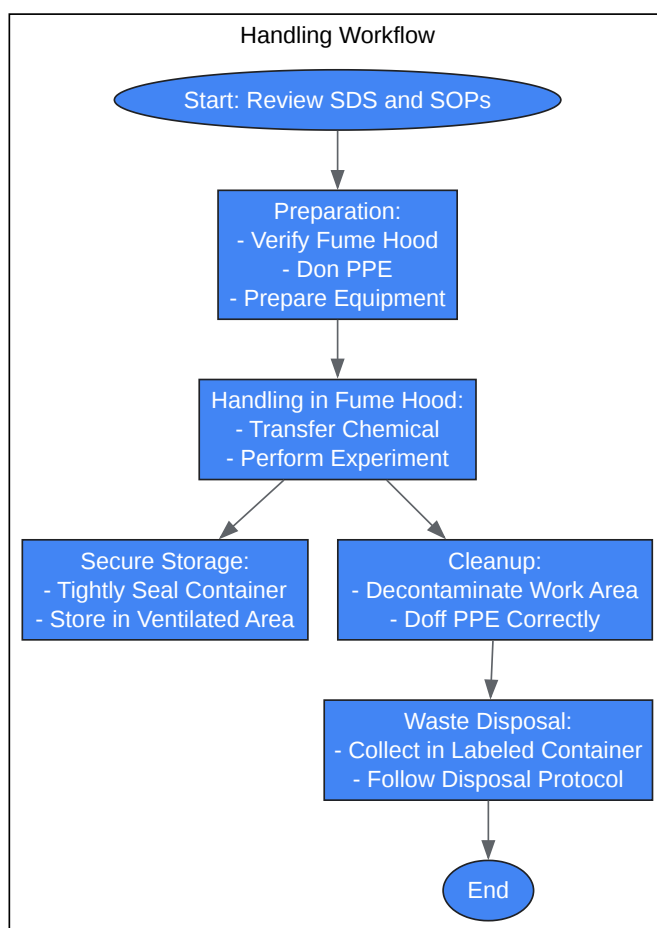
Hierarchy of Controls for Handling **1,1,1,3-Tetrachloropropane**



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Caption: A diagram illustrating the hierarchy of safety controls, from most to least effective.

Experimental Workflow for Handling **1,1,1,3-Tetrachloropropane**



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Caption: A step-by-step workflow for the safe handling of **1,1,1,3-Tetrachloropropane**.

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